

Alibendol: A Review of Synonyms and Publicly Available Technical Information

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Compound of Interest

Compound Name: *Alibendol*

Cat. No.: *B1195274*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the known synonyms and alternative names for the chemical compound **Alibendol**. It also addresses the current landscape of publicly available scientific data regarding its mechanism of action, experimental protocols, and associated signaling pathways.

Synonyms and Alternative Names for Alibendol

Alibendol is a chemical compound identified by several names and identifiers across various databases and suppliers. A comprehensive list of these is provided below for clear identification and cross-referencing in research and development activities.

Category	Name/Identifier
Chemical Name	5-Allyl-N-(2-hydroxyethyl)-3-methoxysalicylamide[1]
2-hydroxy-N-(2-hydroxyethyl)-3-methoxy-5-(2-propen-1-yl)-benzamide[2]	
5-Allyl-2-hydroxy-3-methoxy-N-(β -hydroxyethyl)benzamide[2]	
Benzamide, 2-hydroxy-N-(2-hydroxyethyl)-3-methoxy-5-(2-propen-1-yl)-[2]	
Brand Name	Cebera[1]
Other Names	Ailbendol
Bendylite	
Alivex	
Code Names	H-3774
fc54	
PC-54	
EB 1856	
CAS Number	26750-81-2
EC Number	247-960-9
PubChem CID	71916
MDL Number	MFCD00865165

Technical Data and Experimental Protocols

A thorough review of scientific literature and publicly accessible databases reveals a significant lack of in-depth technical data for **Alibendol**. While the compound is consistently identified as a choloretic and antispasmodic agent, there is a notable absence of published experimental

studies detailing its specific mechanisms of action, pharmacokinetic and pharmacodynamic profiles, and clinical trial data.

One source describes **Alibendol** as a non-steroidal anti-inflammatory drug (NSAID) that functions through the inhibition of cyclooxygenase (COX) enzymes and modulation of the immune response. However, this information appears to be an outlier and is not substantiated by more rigorous scientific literature. Another source erroneously conflates **Alibendol** with Albendazole, an anthelmintic drug with a distinct mechanism of action involving the inhibition of tubulin polymerization. This highlights the potential for confusion in the available information.

Due to the scarcity of specific research on **Alibendol**, this guide cannot provide the following as requested:

- **Quantitative Data Tables:** No peer-reviewed studies presenting quantitative data on the efficacy, potency, or other pharmacological parameters of **Alibendol** were identified.
- **Detailed Experimental Protocols:** Without published studies, it is not possible to provide detailed methodologies for key experiments related to **Alibendol**.
- **Signaling Pathway Diagrams:** The specific signaling pathways through which **Alibendol** exerts its choleric and antispasmodic effects have not been elucidated in the available literature. Therefore, the creation of accurate diagrams using Graphviz is not feasible.

Conclusion

Alibendol is a defined chemical entity with a number of synonyms and identifiers. It is generally classified as a choleric and antispasmodic agent. However, there is a significant dearth of publicly available, in-depth scientific research on this compound. For researchers, scientists, and drug development professionals, this indicates that any investigation into the therapeutic potential of **Alibendol** would require foundational in vitro and in vivo studies to establish its pharmacological profile and mechanism of action. The existing information is insufficient to support advanced development without such fundamental research.

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References

- 1. researchgate.net [researchgate.net]
- 2. [Pharmacokinetics and urinary metabolism of albendazole in man] - PubMed [pubmed.ncbi.nlm.nih.gov]
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